

Preparing Stock Solutions of CDK2 Degradator 5: Application Notes and Protocols

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Compound of Interest

Compound Name: CDK2 degrader 5

Cat. No.: B15585598

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **CDK2 degrader 5**, a molecule designed to induce the degradation of Cyclin-Dependent Kinase 2 (CDK2) for cancer research.^{[1][2]} Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Product Information

CDK2 degrader 5 is a key tool in the study of cell cycle regulation and for the development of novel cancer therapeutics.^{[1][2]} Below are its key chemical properties.

Parameter	Value	Reference
Molecular Weight	497.54 g/mol	[1][3]
Formula	C ₂₉ H ₂₇ N ₃ O ₅	[1][3]
CAS Number	2923574-11-0	[1][3]
Appearance	White to off-white solid	[1]
Purity	>98%	
Solubility	Soluble in DMSO (50 mg/mL or 100.49 mM)	[1][3]

Experimental Protocols

Reconstitution of CDK2 Degradator 5

This protocol details the preparation of a concentrated stock solution of **CDK2 degrader 5**. It is recommended to prepare a stock solution in Dimethyl Sulfoxide (DMSO), which can then be further diluted in aqueous buffers for specific experimental needs.

Materials:

- **CDK2 degrader 5** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened to avoid hygroscopic effects[1][4]
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Protocol:

- **Equilibration:** Before opening, allow the vial of solid **CDK2 degrader 5** to equilibrate to room temperature for a minimum of 20 minutes to prevent condensation.

- **Solvent Calculation:** Determine the required volume of DMSO based on the desired final stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of **CDK2 degrader 5**, use the following calculation:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (497.54 \text{ g/mol} * 0.01 \text{ mol/L})) * 1,000,000 \mu\text{L/L} \approx 201.0 \mu\text{L}$
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the solid **CDK2 degrader 5**.
- **Mixing:** Tightly cap the vial and vortex for 1-2 minutes to aid dissolution.
- **Sonication:** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic bath for short intervals until the solution is clear.[\[1\]](#)[\[3\]](#)
- **Visual Inspection:** Visually inspect the solution to confirm that the compound has completely dissolved and the solution is clear.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#) Store the aliquots as recommended in the storage guidelines below.

Stock Solution Dilution Table

The following table provides pre-calculated volumes of DMSO needed to prepare common stock solution concentrations from 1 mg, 5 mg, and 10 mg of solid **CDK2 degrader 5**.[\[1\]](#)[\[3\]](#)

Desired Concentration	Mass of CDK2 Degradator 5	Volume of DMSO to Add
1 mM	1 mg	2.0099 mL
5 mg	10.0494 mL	
10 mg	20.0989 mL	
5 mM	1 mg	0.4020 mL
5 mg	2.0099 mL	
10 mg	4.0198 mL	
10 mM	1 mg	0.2010 mL
5 mg	1.0049 mL	
10 mg	2.0099 mL	

Storage and Handling

Proper storage and handling are essential to maintain the stability and activity of **CDK2 degrader 5**.

Form	Storage Condition	Duration	Reference
Unreconstituted Solid	-20°C	3 years	[1]
4°C	2 years	[1]	[1] [3]
Stock Solution in DMSO	-80°C	6 months	
-20°C	1 month	[1] [3]	

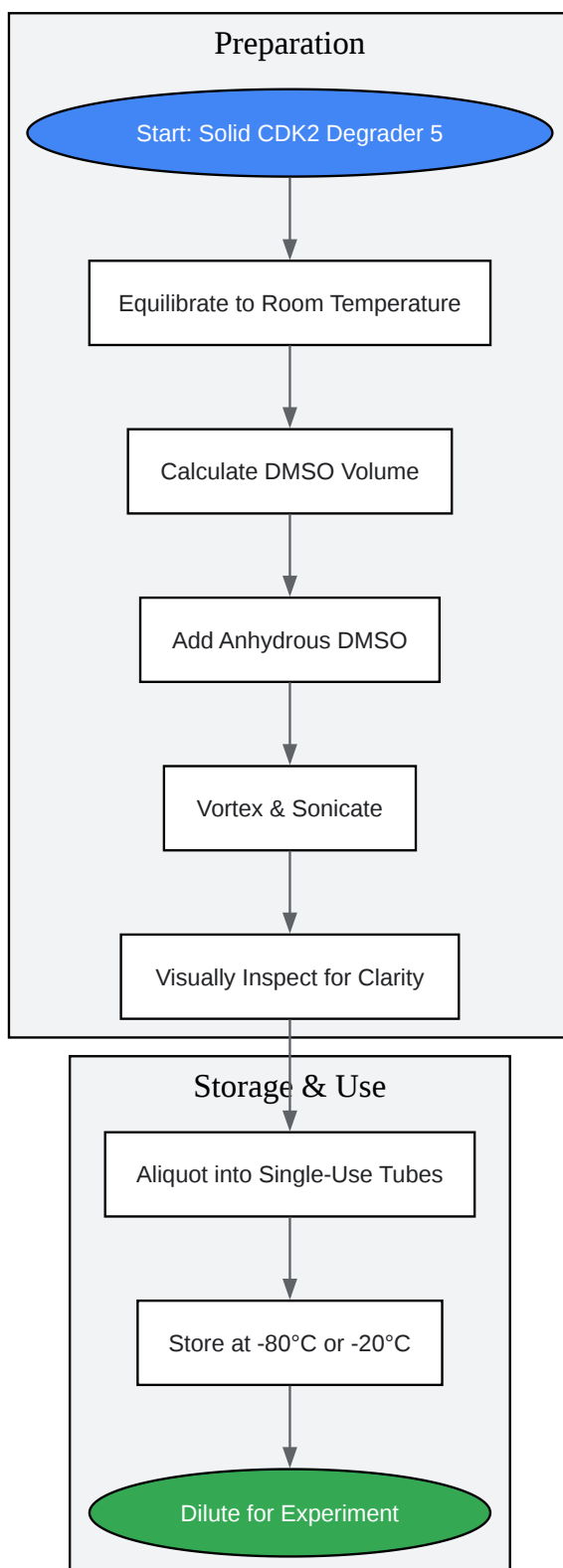
Handling Recommendations:

- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing of the stock solution can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.[\[1\]](#)

- Hygroscopic DMSO: DMSO is hygroscopic and can absorb water from the atmosphere, which can significantly impact the solubility of the product. Use newly opened DMSO for the best results.[\[1\]](#)[\[4\]](#)
- Aqueous Solutions: The solubility of **CDK2 degrader 5** in aqueous solutions is limited. When diluting the DMSO stock solution into aqueous buffers for assays, ensure the final DMSO concentration is compatible with the experimental system and does not exceed a level that may affect cell viability or assay performance.

Experimental Workflow and Signaling Pathway

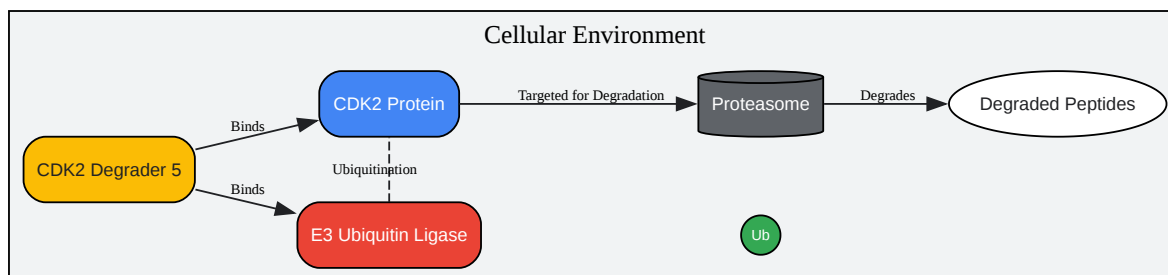
Stock Solution Preparation Workflow



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Caption: Workflow for preparing **CDK2 degrader 5** stock solution.

Targeted Protein Degradation Signaling Pathway



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Caption: Mechanism of CDK2 degradation by a bifunctional degrader.

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